

# Application Notes: 2-Ethylpyrazine as a Fragrance Ingredient in Perfumery

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethylpyrazine**

Cat. No.: **B1221505**

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## Introduction

**2-Ethylpyrazine** (CAS No. 13925-00-3) is a heterocyclic aromatic organic compound that belongs to the pyrazine family.<sup>[1]</sup> It is a volatile aroma compound found naturally in various roasted, toasted, or fermented foods such as coffee, bread, and cocoa.<sup>[2][3]</sup> In the fragrance industry, **2-Ethylpyrazine** is a valuable ingredient prized for its unique and potent olfactory profile.<sup>[4][5]</sup>

## Odor Profile and Characteristics

**2-Ethylpyrazine** possesses a characteristic nutty, roasted, and earthy aroma.<sup>[5][6]</sup> Its scent is often described with nuances of cocoa, peanut, and a subtle smokiness.<sup>[1][2]</sup> This complexity allows it to be used in a variety of fragrance compositions to impart warmth, depth, and a gourmand quality.<sup>[4][7][8]</sup>

## Applications in Perfumery

**2-Ethylpyrazine** is utilized in fine fragrances, personal care products, and home fragrances to:

- Add Gourmand Notes: Its nutty and roasted character makes it an excellent choice for creating edible, dessert-like scents. It can enhance chocolate, coffee, and nutty accords in perfumes.<sup>[9]</sup>

- Enhance Woody and Earthy Accords: The earthy facets of **2-Ethylpyrazine** can complement and boost woody and mossy notes, adding a natural and grounding element to fragrances. [\[9\]](#)
- Provide Complexity and Depth: In trace amounts, it can add a sophisticated, warm, and savory nuance to floral, oriental, and chypre fragrances.[\[4\]](#)[\[9\]](#)
- Create Novel Scent Experiences: As a specialty chemical, it enables perfumers to craft unique and memorable aromatic profiles that stand out in the market.[\[7\]](#)

#### Stability and Formulation

**2-Ethylpyrazine** is generally stable under normal temperature and pressure conditions.[\[5\]](#) However, its stability can be affected by exposure to high temperatures, open flames, or strong oxidizing agents.[\[5\]](#) It is soluble in water, organic solvents, and oils, making it versatile for incorporation into various fragrance bases such as alcohol, glycols, or absorbent solids.[\[2\]](#)[\[10\]](#)

#### Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C6H8N2	[7]
Molecular Weight	108.14 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[2][5]
Boiling Point	152.0 to 160.0 °C	[2][5]
Melting Point	-19 to -28 °C	[5]
Density	0.981 - 1.000 g/mL at 25 °C	[2][5]
Vapor Pressure	1.27 - 1.67 mmHg at 25 °C	[2][5]
Flash Point	42.78 - 46 °C	[3][5]
Solubility	Soluble in water, organic solvents, oils	[2]
Purity (typical)	≥99.0%	[7][11]
Normal Use Levels	0.5 - 10 ppm in finished consumer product	[12]

## Experimental Protocols

### 1. Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the methodology for determining the purity of a **2-Ethylpyrazine** sample and confirming its identity.

Objective: To separate and identify the components of a volatile sample containing **2-Ethylpyrazine**.

Methodology:

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) is the most widely used technique for analyzing pyrazines.[13][14]
- Sample Preparation:

- Dilute the **2-Ethylpyrazine** sample in a suitable solvent (e.g., dichloromethane or ethanol) to a concentration of approximately 100 ppm.
- For analysis of fragrances in a complex matrix (e.g., a consumer product), Headspace Solid-Phase Microextraction (HS-SPME) can be employed to extract volatile compounds. [\[14\]](#)[\[15\]](#)[\[16\]](#)
- GC Conditions:
  - Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or SUPELCOWAX® 10 (30 m x 0.25 mm, 0.25 µm film thickness), is suitable for separating pyrazines.[\[13\]](#)
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).[\[17\]](#)
  - Oven Temperature Program:
    - Initial temperature: 40 °C, hold for 5 minutes.
    - Ramp: Increase to 230 °C at a rate of 4 °C/min.
  - Injector Temperature: 250 - 270 °C.[\[17\]](#)
  - Injection Mode: Splitless for 0.5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 30-350.
  - Ion Source Temperature: 230 °C.[\[17\]](#)
  - Transfer Line Temperature: 250 °C.[\[17\]](#)
- Data Analysis:
  - The identity of **2-Ethylpyrazine** is confirmed by comparing its mass spectrum with a reference spectrum from a library (e.g., NIST).[\[13\]](#)[\[14\]](#)

- Purity is determined by calculating the peak area percentage of **2-Ethylpyrazine** relative to the total peak area of all components in the chromatogram.
- Retention indices (RIs) can be used for unambiguous identification, especially to differentiate between isomers.[13]

## 2. Sensory Evaluation of **2-Ethylpyrazine** in a Fragrance Composition

This protocol describes a method for assessing the olfactory characteristics of **2-Ethylpyrazine** when incorporated into a fragrance blend.

Objective: To characterize the sensory attributes of **2-Ethylpyrazine** and its impact on a fragrance formulation.

Methodology:

- Panel Selection:

- Select a panel of trained sensory assessors (typically 8-12 individuals) with demonstrated olfactory acuity.[18][19]

- Panelists should be familiar with fragrance terminology and descriptive analysis techniques.[14]

- Sample Preparation:

- Prepare a solution of **2-Ethylpyrazine** at a known concentration (e.g., 1% in ethanol).

- Prepare a control fragrance formulation (without **2-Ethylpyrazine**) and a test fragrance formulation containing a specific concentration of **2-Ethylpyrazine** (e.g., 0.1%).

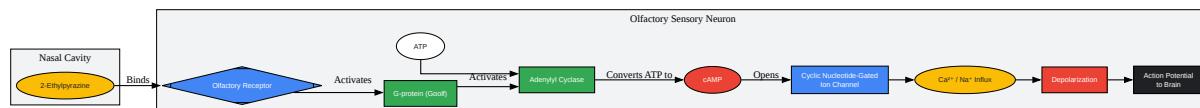
- Dip standard fragrance blotters into each solution for a consistent duration and allow the solvent to evaporate for a set time before evaluation.

- Evaluation Procedure:

- The evaluation should be conducted in a well-ventilated, odor-free environment.[20]

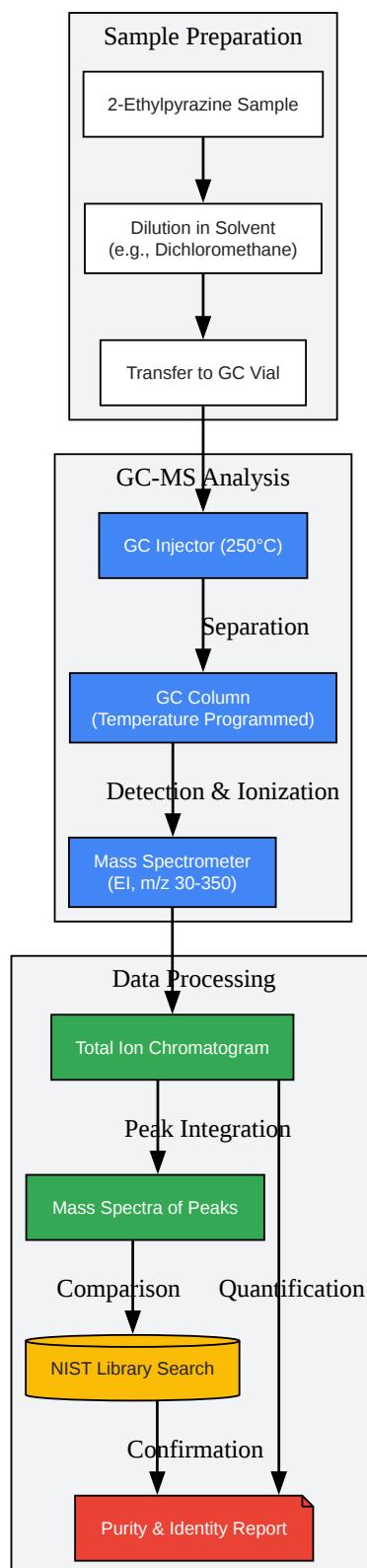
- Present the coded samples (control and test) to the panelists in a randomized order.
- Panelists will evaluate the odor of each blotter at different time intervals (e.g., top notes at 5 minutes, middle notes at 30 minutes, and base notes at 2 hours) to assess the evolution of the fragrance.[18]
- Data Collection:
  - Panelists will rate the intensity of various sensory attributes on a structured scale (e.g., a 10-point scale). Attributes for **2-Ethylpyrazine** could include: nutty, roasted, earthy, cocoa, smoky, and overall fragrance appeal.[14][21]
  - Descriptive analysis can also be used, where panelists provide descriptive terms for the perceived aroma.[14][19]
- Data Analysis:
  - Analyze the quantitative data using statistical methods (e.g., ANOVA) to determine if there are significant differences between the control and test samples.
  - Compile the descriptive terms to create an odor profile for **2-Ethylpyrazine** within the fragrance context.

## Visualizations



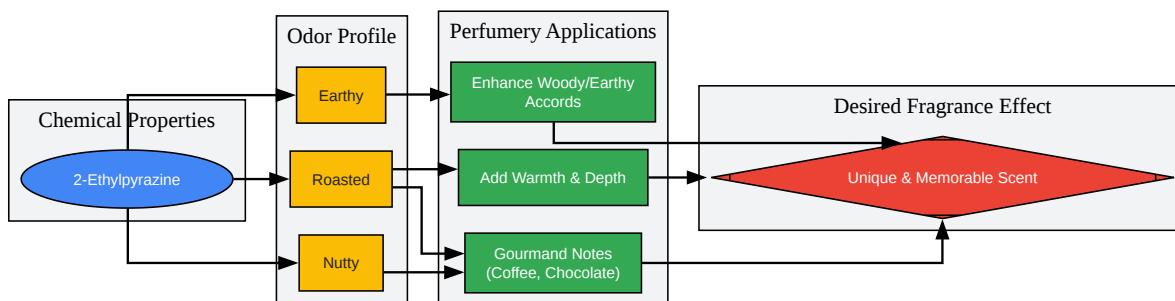
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Caption: General olfactory signaling pathway for an odorant like **2-Ethylpyrazine**.



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Caption: Experimental workflow for GC-MS analysis of **2-Ethylpyrazine**.



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Caption: Logical relationship of **2-Ethylpyrazine** properties to its applications.

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